

An In-depth Technical Guide to the Chemical Properties of Cholesteryl Tridecanoate

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Compound of Interest

Compound Name: Cholesteryl tridecanoate

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Introduction

Cholesteryl tridecanoate, a cholesterol ester, is a lipid molecule of significant interest in various fields of research, including materials science and biochemistry. As a component of liquid crystal formulations and a subject of study in lipid metabolism, a thorough understanding of its chemical and physical properties is paramount for its effective application and investigation. This technical guide provides a comprehensive overview of the core chemical properties of **cholesteryl tridecanoate**, detailed experimental protocols for its synthesis and analysis, and a visualization of its place within broader lipid metabolism pathways.

Core Chemical and Physical Properties

Cholesteryl tridecanoate is the ester formed from the condensation of cholesterol and tridecanoic acid. Its chemical structure consists of the rigid steroid nucleus of cholesterol linked to the flexible 13-carbon aliphatic chain of tridecanoic acid. This amphipathic nature gives rise to its unique physical properties, including its liquid crystalline behavior.

Quantitative Data Summary

The following table summarizes the key quantitative chemical and physical properties of **cholesteryl tridecanoate**.

Property	Value	Reference(s)
IUPAC Name	[(3S,8S,9S,10R,13R,14S,17R)-10,13-dimethyl-17-[(2R)-6-methylheptan-2-yl]-2,3,4,7,8,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-3-yl] tridecanoate	
Synonyms	Cholest-5-en-3-ol (3β)-, tridecanoate; Cholesterol tridecylate	[1]
CAS Number	25605-87-2	[1]
Molecular Formula	C ₄₀ H ₇₀ O ₂	[1]
Molecular Weight	582.98 g/mol	[1]
Appearance	Solid	[1]
Purity	>99%	[1]
Phase Transition Temperatures	Crystal to Smectic: 77.5 °C Smectic to Cholesteric: 83.5 °C	[2]

Experimental Protocols

Synthesis of Cholesteryl Tridecanoate (General Esterification Method)

This protocol describes a general method for the synthesis of cholesteryl esters via acid-catalyzed esterification, which can be adapted for **cholesteryl tridecanoate**.

Materials:

- Cholesterol
- Tridecanoic acid

- Toluene (anhydrous)
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (saturated)
- Anhydrous sodium sulfate
- Hexane
- Ethyl acetate

Procedure:

- In a round-bottom flask, dissolve cholesterol and a 1.1 molar equivalent of tridecanoic acid in anhydrous toluene.
- With stirring, add a catalytic amount of concentrated sulfuric acid (e.g., 0.1-0.2% of the weight of tridecanoic acid).
- Attach a Dean-Stark apparatus and a reflux condenser to the flask.
- Heat the reaction mixture to reflux and continue heating until the theoretical amount of water is collected in the Dean-Stark trap, indicating the completion of the reaction.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution, and again with water until the aqueous layer is neutral.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the solution and evaporate the solvent under reduced pressure to obtain the crude **cholesteryl tridecanoate**.

Purification by Column Chromatography

Materials:

- Crude **cholesteryl tridecanoate**

- Silica gel (60-120 mesh)

- Hexane

- Ethyl acetate

Procedure:

- Prepare a slurry of silica gel in hexane and pack it into a chromatography column.
- Dissolve the crude **cholesteryl tridecanoate** in a minimal amount of hexane.
- Load the sample onto the top of the silica gel column.
- Elute the column with a gradient of ethyl acetate in hexane (e.g., starting with 100% hexane and gradually increasing the concentration of ethyl acetate).
- Collect fractions and monitor them by thin-layer chromatography (TLC) using a hexane:ethyl acetate solvent system.
- Combine the fractions containing the pure product and evaporate the solvent to yield purified **cholesteryl tridecanoate**.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general workflow for the analysis of cholesteryl esters.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column suitable for lipid analysis (e.g., DB-17MS)

Procedure:

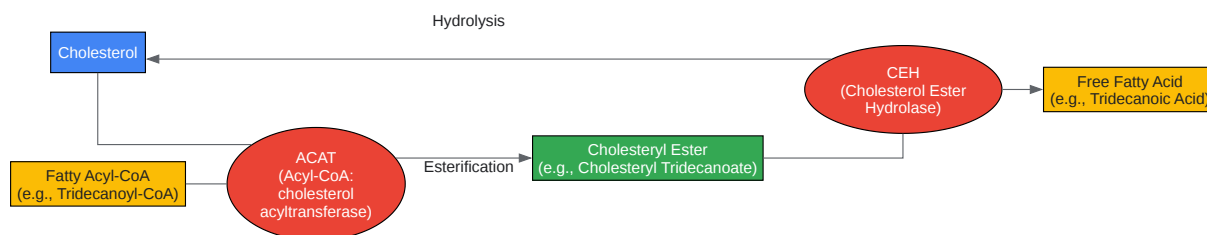
- Sample Preparation: Dissolve a small amount of **cholesteryl tridecanoate** in an appropriate solvent like chloroform.
- Injection: Inject an aliquot of the sample solution into the GC.
- GC Conditions:
 - Injector Temperature: 280 °C
 - Oven Temperature Program: Start at 150 °C, hold for 1 minute, then ramp to 300 °C at 10 °C/min, and hold for 10 minutes.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ion Source Temperature: 230 °C
 - Electron Ionization (EI) energy: 70 eV
 - Mass Range: m/z 50-700

Signaling Pathways and Experimental Workflows

While specific signaling pathways directly involving **cholesteryl tridecanoate** are not extensively documented, it is understood to be part of the broader cholesterol ester metabolic pathway. Cholesterol esters are crucial for the storage and transport of cholesterol within the body.

General Cholesterol Ester Metabolism

The following diagram illustrates the general pathway of cholesterol ester synthesis and hydrolysis.

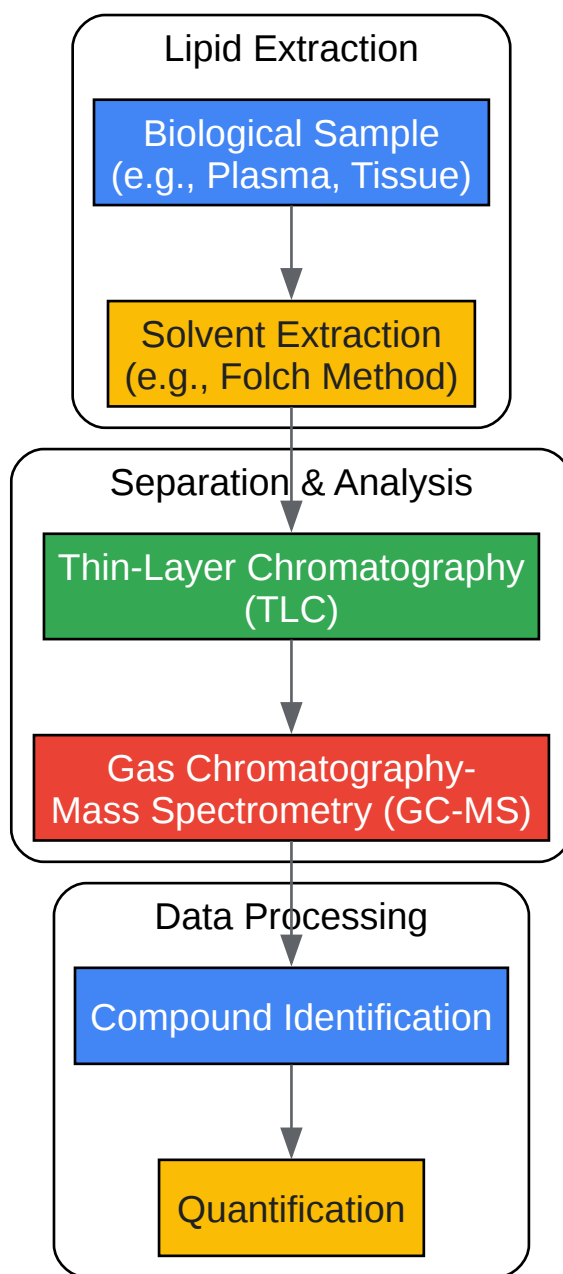


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Caption: General pathway of cholesterol ester synthesis and hydrolysis.

Experimental Workflow for Lipid Analysis

The following diagram outlines a typical workflow for the analysis of cholesteryl esters from a biological sample.



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Caption: Experimental workflow for the analysis of cholesteryl esters.

Conclusion

This technical guide provides a foundational understanding of the chemical properties of **cholesteryl tridecanoate**, along with practical experimental protocols for its synthesis and analysis. While specific biological roles are still under investigation, its position within the

broader context of lipid metabolism highlights its potential significance. The data and methodologies presented herein are intended to serve as a valuable resource for researchers and professionals engaged in the study and application of this and related lipid molecules. Further research into the specific physical and biological properties of **cholesteryl tridecanoate** is warranted to fully elucidate its potential in various scientific domains.

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References

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Phone: (601) 213-4426

Email: info@benchchem.com